

# In-Depth Technical Guide to NADP Disodium Salt (CAS 24292-60-2)

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## Compound of Interest

Compound Name: NADP disodium salt

Cat. No.: B1223965

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This technical guide provides a comprehensive overview of the core properties, analytical methodologies, and biological significance of  $\beta$ -Nicotinamide adenine dinucleotide phosphate (NADP) disodium salt. This essential coenzyme is pivotal in a myriad of cellular processes, acting as an electron carrier in its oxidized (NADP<sup>+</sup>) and reduced (NADPH) forms.

## Physicochemical Properties

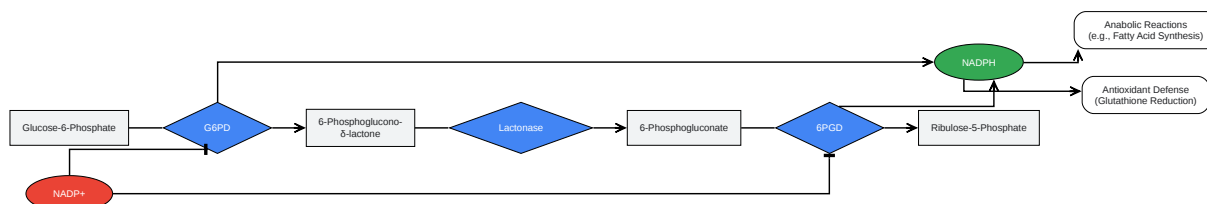
**NADP disodium salt** is a yellowish, hygroscopic powder.<sup>[1]</sup> Its fundamental properties are summarized in the tables below, offering a clear reference for laboratory applications.

Identifier	Value
CAS Number	24292-60-2 <sup>[2]</sup>
Molecular Formula	C <sub>21</sub> H <sub>26</sub> N <sub>7</sub> Na <sub>2</sub> O <sub>17</sub> P <sub>3</sub> <sup>[3]</sup>
Molecular Weight	787.37 g/mol <sup>[4]</sup>
Appearance	White to yellowish amorphous powder <sup>[3]</sup>
Melting Point	175-178 °C

Solubility	Details
Water	Soluble (50 mg/mL)
Aqueous Buffer	Soluble in 0.001% aqueous buffer, pH 7.0
Methanol	Soluble
Ethanol	Less soluble
Ether	Insoluble
Ethyl Acetate	Insoluble
Stability and Storage	Conditions
Long-Term Storage	-20°C
Short-Term Storage (Shipped)	Ambient temperature
General Stability	Stable at +2 to +8°C for 24 months. Store dry.
Precautions	Protect from light and moisture. Hygroscopic.
Spectroscopic Properties	Value
$\lambda_{\text{max}}$	260 nm
pH	4.0 $\pm$ 1.0 (10mg/mL in water)

## Biological Role and Signaling Pathway

NADP<sup>+</sup> is a crucial coenzyme in cellular metabolism, particularly in anabolic pathways and antioxidant defense. It serves as the primary electron acceptor in the pentose phosphate pathway (PPP), where it is reduced to NADPH. NADPH then provides the reducing power for biosynthetic reactions, such as fatty acid and nucleotide synthesis, and for the regeneration of glutathione, a key antioxidant.



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## References

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